

Certificate of Analysis for L-Alanine- $^{13}\text{C}_3$

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Compound of Interest

Compound Name: L-Alanine- $^{13}\text{C}_3$

Cat. No.: B104464

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Certificate of Analysis: L-Alanine- $^{13}\text{C}_3$

An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical specifications and testing methodologies for L-Alanine- $^{13}\text{C}_3$, a stable isotope-labeled amino acid crucial for a range of applications in metabolic research, proteomics, and as an internal standard in quantitative mass spectrometry-based assays.

Physicochemical Properties and Specifications

L-Alanine- $^{13}\text{C}_3$ is a non-essential amino acid in which the three carbon atoms have been replaced with the ^{13}C isotope. This isotopic labeling allows for its use as a tracer in metabolic studies and as a standard for the quantification of unlabeled L-Alanine in various biological matrices. The key physical and chemical properties are summarized below.

Property	Specification	Reference(s)
Molecular Formula	$^{13}\text{C}_3\text{H}_7\text{NO}_2$	
Molecular Weight	92.07 g/mol	[1]
Appearance	Solid	
Melting Point	314.5 °C (decomposes)	
Optical Activity	$[\alpha]_{25/D} +14.5^\circ$, c = 2 in 1 M HCl	
Storage Temperature	Room temperature, protected from light and moisture	[2][3]

Quality Control and Purity Analysis

The quality and purity of L-Alanine- $^{13}\text{C}_3$ are assessed through a variety of analytical techniques to ensure its suitability for research and development purposes. The typical specifications for purity and isotopic enrichment are detailed in the following table.

Analytical Test	Specification	Reference(s)
Chemical Purity (Assay)	≥95% to ≥98%	[1][2][3][4][5]
Isotopic Purity (^{13}C)	≥98 atom % to 99 atom %	[6]
Endotoxin Testing	Available for specific lots	[6]

Experimental Methodologies

The following sections outline the typical experimental protocols used to verify the identity, purity, and isotopic enrichment of L-Alanine- $^{13}\text{C}_3$.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary technique for confirming the isotopic labeling and structural integrity of L-Alanine- $^{13}\text{C}_3$.

Objective: To confirm the ^{13}C enrichment and the chemical structure of L-Alanine- $^{13}\text{C}_3$.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher)
- NMR tubes

Sample Preparation:

- Accurately weigh 5-10 mg of L-Alanine- $^{13}\text{C}_3$.
- Dissolve the sample in a suitable deuterated solvent (e.g., D_2O or DMSO-d_6).
- Transfer the solution to an NMR tube.

Data Acquisition:

- Acquire ^1H and ^{13}C NMR spectra.
- The ^1H spectrum will show simplified splitting patterns due to ^{13}C - ^1H coupling.
- The ^{13}C spectrum will show intense signals for the labeled carbon atoms.

Data Analysis:

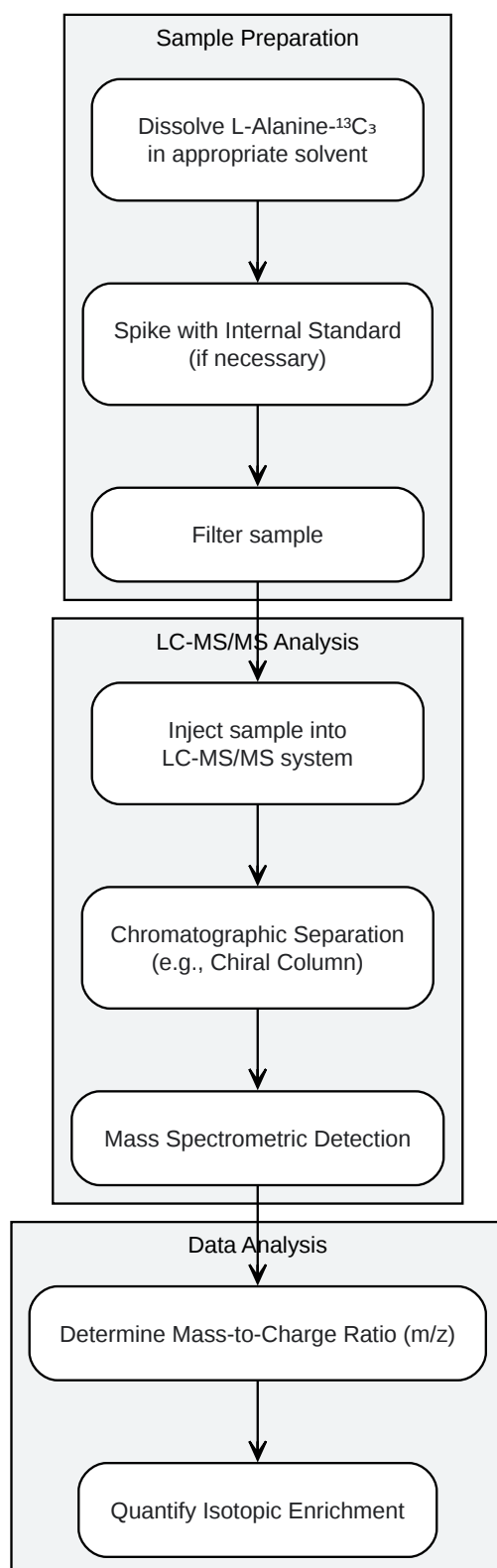
- The chemical shifts and coupling constants are compared to a reference standard of unlabeled L-Alanine to confirm the structure.
- The relative intensity of the ^{13}C signals provides a qualitative measure of isotopic enrichment.

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and confirm the isotopic enrichment of L-Alanine- $^{13}\text{C}_3$. It is often coupled with Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).

Objective: To verify the molecular weight and isotopic distribution of L-Alanine- $^{13}\text{C}_3$.

Workflow for LC-MS/MS Analysis:

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Caption: Workflow for LC-MS/MS analysis of L-Alanine- $^{13}\text{C}_3$.

Instrumentation:

- LC-MS/MS system (e.g., coupled with a chiral column for enantiomeric separation)[7]
- Appropriate solvents and mobile phases

Sample Preparation:

- Prepare a stock solution of L-Alanine- $^{13}\text{C}_3$ in a suitable solvent (e.g., water or methanol).
- For quantification in a biological matrix, a protein precipitation step with acetonitrile may be required.[7]
- An internal standard, such as L-Alanine- $^{13}\text{C}_3,^{15}\text{N}$, may be used.[7]

LC-MS/MS Parameters (Example):

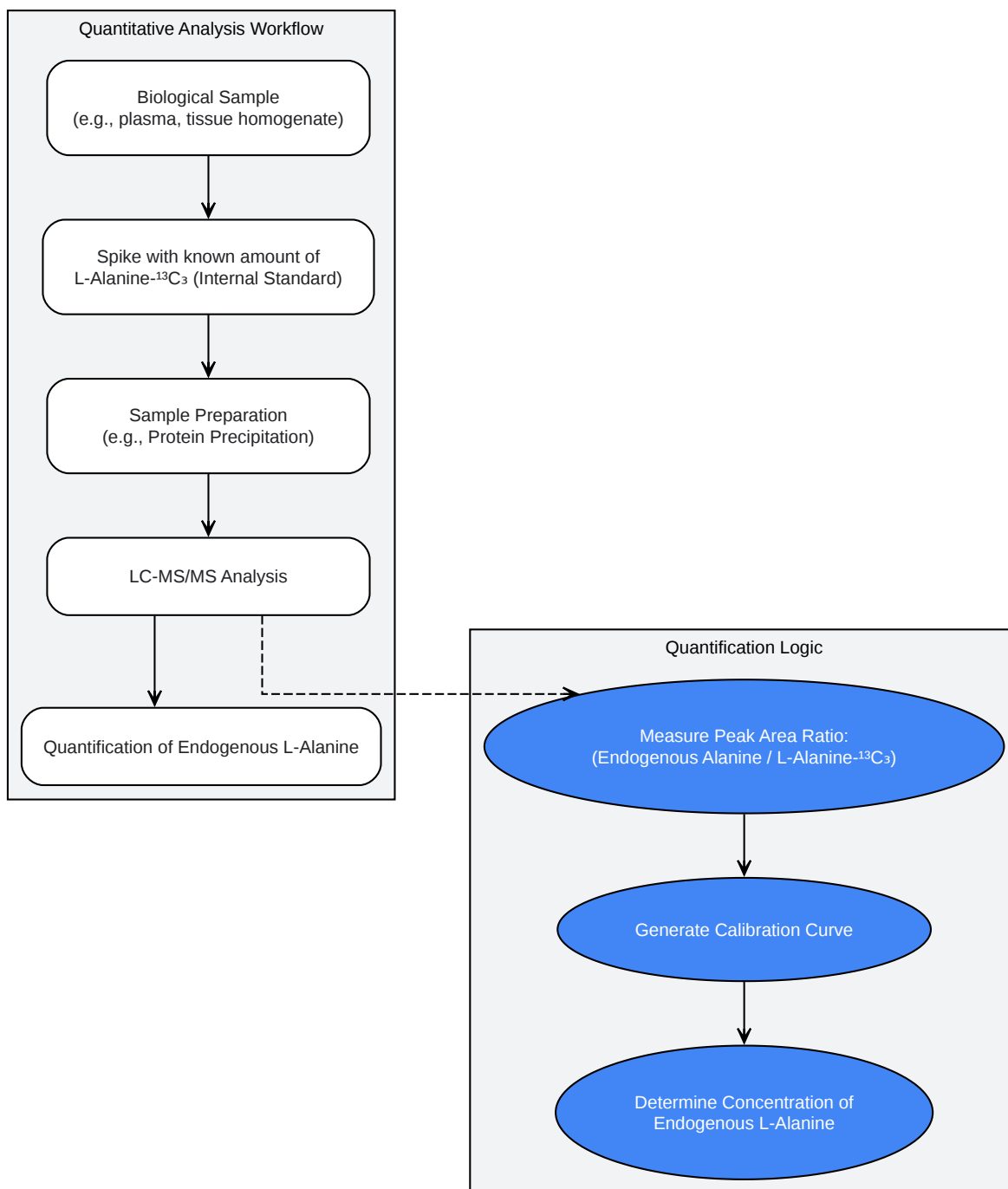
- Column: A chiral column such as Astec CHIROBIOTIC T can be used for separating D- and L-alanine enantiomers.[7]
- Mobile Phase: Gradient elution with solvents like water with formic acid and acetonitrile with formic acid.[7]
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MS/MS Detection: Monitor for the specific mass transitions of L-Alanine- $^{13}\text{C}_3$.

Data Analysis:

- The mass spectrum will confirm the molecular weight of 92.07 Da.[1]
- The isotopic distribution will be analyzed to calculate the atom % ^{13}C enrichment.

Application Workflow: Use as an Internal Standard

L-Alanine- $^{13}\text{C}_3$ is frequently used as an internal standard for the accurate quantification of endogenous L-alanine in biological samples.[8][9]



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Caption: Workflow for using L-Alanine-¹³C₃ as an internal standard.

This workflow illustrates the process of adding a known quantity of L-Alanine- $^{13}\text{C}_3$ to a biological sample before processing. During LC-MS/MS analysis, the ratio of the signal from the endogenous (unlabeled) L-alanine to the signal from the ^{13}C -labeled internal standard is used to accurately calculate the concentration of the endogenous analyte, correcting for variations in sample preparation and instrument response.

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